

Application Notes and Protocols for Solid-Phase Synthesis of Methotrexate- α -Alanine

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Compound of Interest

Compound Name: Methotrexate- α -alanine

Cat. No.: B1676403

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Abstract

This document provides a comprehensive protocol for the solid-phase peptide synthesis (SPPS) of Methotrexate- α -Alanine. Methotrexate (MTX), a potent chemotherapeutic agent, can be conjugated to amino acids to create prodrugs with altered pharmacological profiles.[1] The synthesis of Methotrexate- α -Alanine via SPPS offers a robust and controlled method for its preparation.[2] This protocol details the use of the widely adopted Fmoc/tBu strategy, outlining the necessary reagents, equipment, and step-by-step procedures for resin preparation, amino acid coupling, methotrexate conjugation, and final cleavage from the solid support.

Introduction

Methotrexate functions as an antimetabolite and antifolate drug that inhibits the enzyme dihydrofolate reductase, which is critical for DNA synthesis, repair, and cellular replication. Covalent modification of methotrexate, such as the addition of an amino acid at the α -carboxyl group of its glutamate moiety, can create prodrugs.[1][3] These prodrugs can exhibit different solubility, transport, and activation characteristics compared to the parent drug. Solid-phase peptide synthesis (SPPS) provides an efficient methodology for the synthesis of such conjugates, allowing for straightforward purification and handling.[2][4][5][6]

The protocol described herein utilizes a trityl-based resin, which permits cleavage of the final product under mild acidic conditions.[7] The synthesis follows the standard Fmoc/tBu strategy,

a common and reliable approach in SPPS.[5]

Experimental Protocols

Materials and Reagents

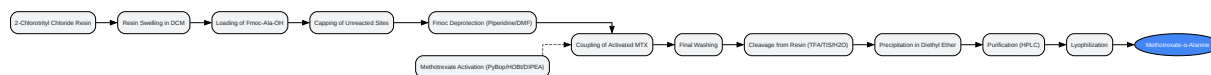
Reagent	Supplier	Grade
2-Chlorotrityl chloride resin	Aapptec, LLC	1% DVB, 100-200 mesh
Fmoc-L-Alanine (Fmoc-Ala-OH)	Sigma-Aldrich	≥99.0%
Methotrexate (MTX)	Sigma-Aldrich	≥98.0%
N,N'-Diisopropylethylamine (DIPEA)	Sigma-Aldrich	≥99.5%
Dichloromethane (DCM)	Fisher Scientific	ACS Grade
N,N-Dimethylformamide (DMF)	Fisher Scientific	ACS Grade
Piperidine	Sigma-Aldrich	99.5%
Benzotriazol-1-yl-oxytripyrrolidinophosphonium hexafluorophosphate (PyBop)	Sigma-Aldrich	≥98.0%
1-Hydroxybenzotriazole (HOBt)	Sigma-Aldrich	Anhydrous
Trifluoroacetic acid (TFA)	Sigma-Aldrich	99%
Triisopropylsilane (TIS)	Sigma-Aldrich	98%
Diethyl ether	Fisher Scientific	ACS Grade

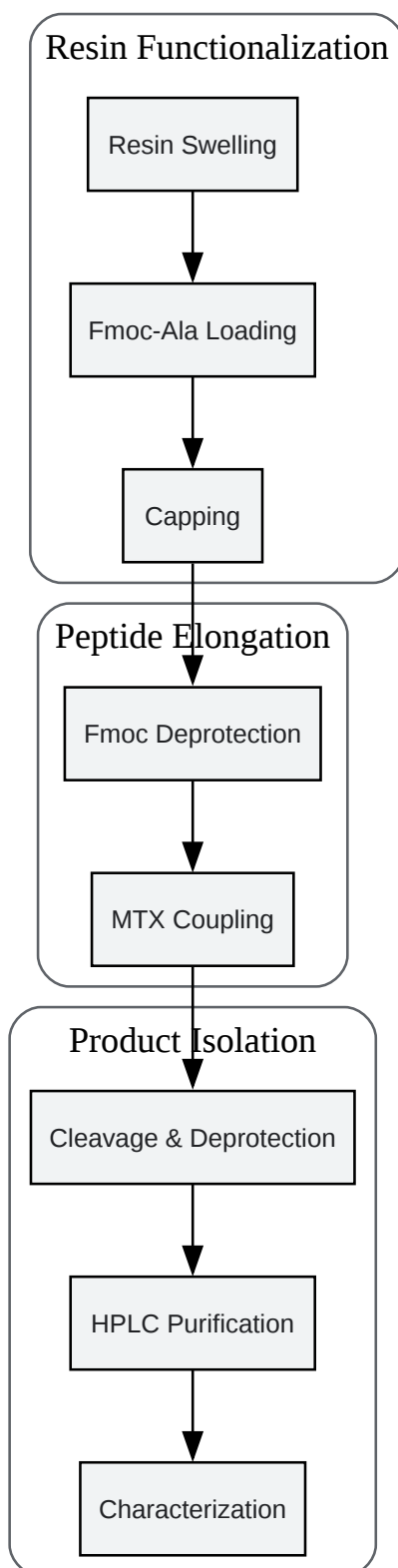
Equipment

- Solid-phase peptide synthesis vessel
- Shaker or vortexer
- Vacuum filtration apparatus

- High-performance liquid chromatography (HPLC) system
- Lyophilizer

Synthesis Workflow Diagram





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